

synthesis methods for calcium chlorate dihydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Calcium chlorate dihydrate

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An In-depth Technical Guide to the Synthesis of Calcium Chlorate Dihydrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the primary synthesis methods for **calcium chlorate dihydrate** ($\text{Ca}(\text{ClO}_3)_2 \cdot 2\text{H}_2\text{O}$), a powerful oxidizing agent with applications in various fields. This document details the core synthetic pathways, experimental protocols, and relevant quantitative data to support research and development activities.

Introduction

Calcium chlorate, in its dihydrate form, is a white crystalline solid that is soluble in water. Its strong oxidizing properties make it useful in pyrotechnics, as a herbicide, and in certain chemical syntheses. The preparation of pure **calcium chlorate dihydrate** requires careful control of reaction conditions to minimize the formation of byproducts and ensure the desired crystalline form is obtained. This guide focuses on the two principal methods for its synthesis: the chlorination of calcium hydroxide and the electrolysis of calcium chloride.

Synthesis Methods

There are two primary methods for the synthesis of calcium chlorate:

- **Method 1: Chlorination of Calcium Hydroxide.** This is a widely used industrial method that involves the reaction of chlorine gas with a hot suspension of calcium hydroxide (milk of

lime).

- Method 2: Electrolysis of Calcium Chloride. This method involves the electrochemical conversion of calcium chloride in an aqueous solution to calcium chlorate. While theoretically straightforward, it presents practical challenges that must be addressed.

Method 1: Chlorination of Calcium Hydroxide

This method is based on the disproportionation of hypochlorite, which is formed as an intermediate. The overall reaction is:



The process yields a mixture of calcium chlorate and calcium chloride, from which the dihydrate of calcium chlorate can be crystallized.

A detailed laboratory-scale protocol for this method is outlined below, based on industrial processes.

Materials:

- Calcium hydroxide (Ca(OH)_2)
- Chlorine gas (Cl_2)
- Distilled water

Equipment:

- Reaction vessel with a gas inlet tube, a stirrer, and a heating mantle
- Gas flow meter
- pH meter
- Filtration apparatus (e.g., Büchner funnel)
- Crystallization dish

- Vacuum desiccator

Procedure:

- **Preparation of Milk of Lime:** Prepare a suspension of calcium hydroxide (milk of lime) in distilled water in the reaction vessel. The concentration should be carefully controlled to ensure efficient reaction.
- **Chlorination:** Heat the suspension to a temperature between 70-80°C with constant stirring. Bubble chlorine gas through the hot suspension at a controlled rate.
- **Reaction Monitoring:** Monitor the pH of the reaction mixture. The reaction proceeds through the formation of calcium hypochlorite, which then disproportionates to calcium chlorate and calcium chloride at elevated temperatures.
- **Completion and Filtration:** Once the reaction is complete (indicated by a change in pH and the cessation of chlorine absorption), stop the chlorine flow and allow the mixture to cool. Filter the hot solution to remove any unreacted calcium hydroxide and other insoluble impurities.
- **Crystallization:** Transfer the filtrate, which contains both calcium chlorate and calcium chloride, to a crystallization dish. Concentrate the solution by gentle heating to the point of saturation. Allow the solution to cool slowly to room temperature. **Calcium chlorate dihydrate** is less soluble than calcium chloride and will crystallize out.
- **Isolation and Drying:** Separate the crystals from the mother liquor by filtration. Wash the crystals with a small amount of cold distilled water to remove residual calcium chloride. Dry the purified crystals in a vacuum desiccator.

Method 2: Electrolysis of Calcium Chloride

The electrolysis of a hot, concentrated solution of calcium chloride can produce calcium chlorate. The primary challenge in this process is the formation of a passivating layer of calcium hydroxide on the cathode, which can halt the flow of electric current.^[2] The use of a titanium cathode can mitigate this issue.

Materials:

- Calcium chloride (CaCl_2)
- Distilled water
- Dilute hydrochloric acid (for cathode cleaning)

Equipment:

- Electrolytic cell
- DC power supply
- Anode (e.g., graphite or mixed metal oxide coated titanium)
- Cathode (Titanium is recommended)
- Heater and thermometer
- Stirrer

Procedure:

- **Electrolyte Preparation:** Prepare a concentrated solution of calcium chloride in distilled water (e.g., 20-30% w/v).
- **Cell Setup:** Assemble the electrolytic cell with the anode and titanium cathode. Ensure the electrodes are positioned to allow for efficient circulation of the electrolyte.
- **Electrolysis:** Heat the electrolyte to 60-80°C and begin stirring. Apply a direct current to the cell. The current density should be carefully controlled to optimize chlorate formation and minimize side reactions. A typical anode current density is in the range of 300-500 A/m².
- **Process Monitoring:** Periodically monitor the temperature and pH of the electrolyte. The pH will tend to increase due to the formation of hydroxide ions at the cathode. If necessary, small additions of hydrochloric acid can be made to maintain a near-neutral pH, though this can reduce current efficiency.

- **Cathode Maintenance:** The titanium cathode may still require periodic cleaning to remove any deposited calcium hydroxide. This can be done by briefly immersing it in dilute hydrochloric acid.[\[2\]](#)
- **Product Isolation:** After a sufficient amount of chlorate has been formed (which can be monitored by analytical methods), terminate the electrolysis. The resulting solution will contain calcium chlorate and unreacted calcium chloride. Isolate the **calcium chlorate dihydrate** by fractional crystallization as described in Method 1.

Data Presentation

The following tables summarize key quantitative data associated with the synthesis of **calcium chlorate dihydrate**.

Table 1: Physical and Chemical Properties of **Calcium Chlorate Dihydrate**

Property	Value
Chemical Formula	$\text{Ca}(\text{ClO}_3)_2 \cdot 2\text{H}_2\text{O}$
Molar Mass	243.01 g/mol
Appearance	White crystalline solid
Density	2.71 g/cm ³
Melting Point	Decomposes upon heating
Solubility in Water	209 g/100 mL at 20°C

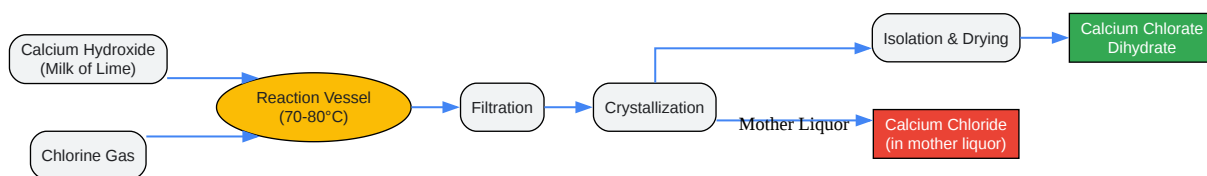
Table 2: Comparison of Synthesis Methods

Parameter	Method 1: Chlorination of $\text{Ca}(\text{OH})_2$	Method 2: Electrolysis of CaCl_2
Primary Reactants	Calcium hydroxide, Chlorine gas	Calcium chloride, Water, Electricity
Key Byproducts	Calcium chloride	Calcium hydroxide (at cathode)
Reported Yield	Data not readily available	Current efficiency can reach up to 90% under optimal conditions, but isolated product yield is not widely reported.
Purity Concerns	Contamination with calcium chloride	Contamination with unreacted calcium chloride
Key Challenges	Handling of toxic chlorine gas; Separation of CaCl_2	Cathode passivation by $\text{Ca}(\text{OH})_2$; Energy intensive

Mandatory Visualizations

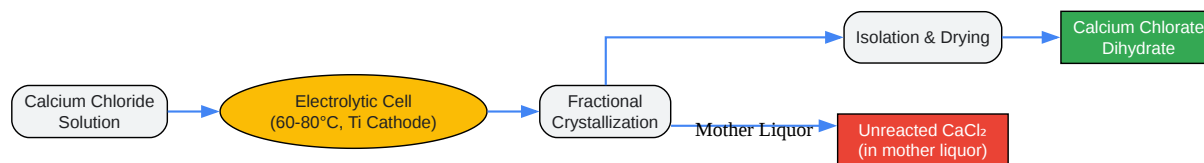
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the logical flow of the synthesis methods described.



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Caption: Workflow for the synthesis of **calcium chlorate dihydrate** via chlorination of calcium hydroxide.



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- To cite this document: BenchChem. [synthesis methods for calcium chlorate dihydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b159063#synthesis-methods-for-calcium-chlorate-dihydrate]

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